

pharmacokinetics and metabolism of drostanolone in vivo

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Compound of Interest

Compound Name: Drostanolone

Cat. No.: B1670957

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Metabolism

Drostanolone undergoes extensive hepatic metabolism involving both Phase I and Phase II reactions. Phase I metabolism involves modifications to the steroid structure, primarily through oxidation and reduction. Phase II metabolism involves conjugation of the Phase I metabolites with glucuronic acid or sulfate to increase their water solubility and facilitate renal excretion.

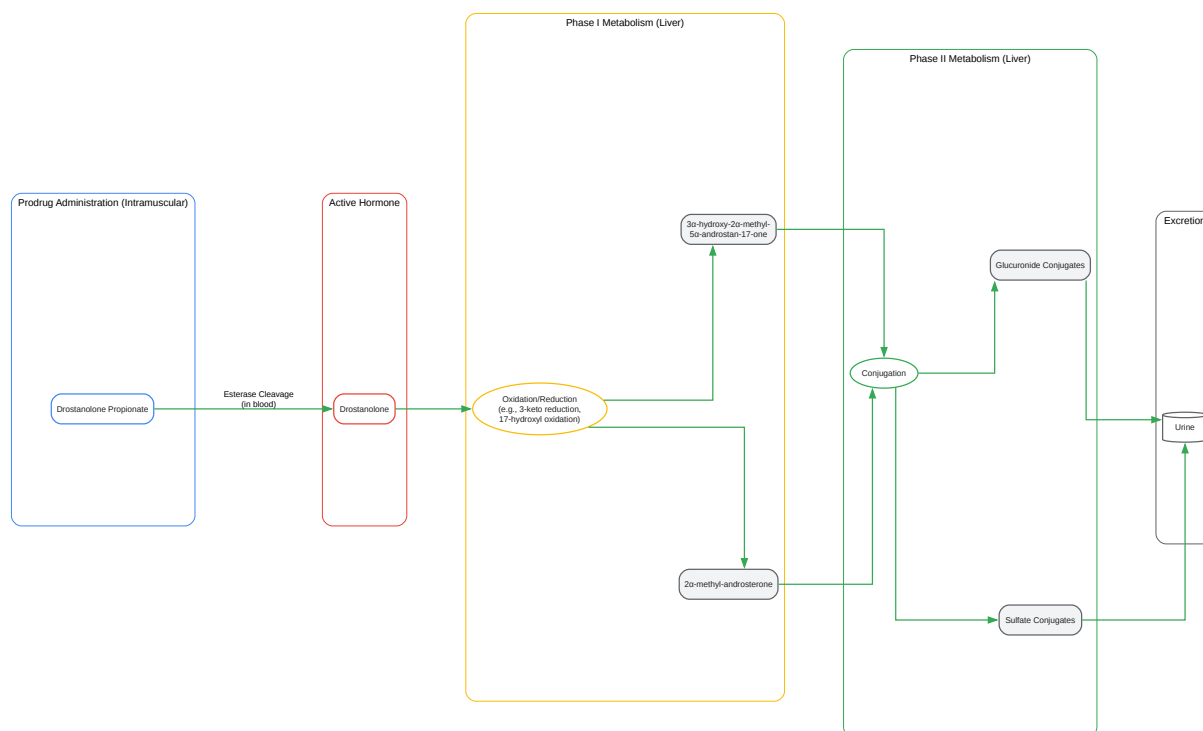
Studies have identified numerous metabolites in human urine following the administration of **drostanolone**. The major metabolic pathways include the reduction of the 3-keto group and oxidation of the 17 β -hydroxyl group. The primary metabolites are found conjugated to glucuronic acid and, to a lesser extent, sulfuric acid.

Table 2: Major Urinary Metabolites of **Drostanolone**

Metabolite Name/Description	Conjugate Type	Detection Window
3 α -hydroxy-2 α -methyl-5 α -androstan-17-one (Main metabolite)	Glucuronide	Up to 29 days
3 α -hydroxy-2 α -methyl-5 α -androstan-17-one	Sulfate	Up to 24 days
2 α -methyl-5 α -androstan-17-one-3 α -glucuronide (G1)	Glucuronide	Up to 24 days (LLE) / 7 days (direct-injection)
2 α -methyl-5 α -androstan-17-one-6 β -ol-3 α -sulfate (S4)	Sulfate	Up to 24 days (LLE) / 7 days (direct-injection)
2 α -methyl-androsterone	Glucuronide	Not specified
Intermediate 3 α ,17 β -dihydroxysteroid metabolites	Glucuronide	Not specified
Free metabolite (unconjugated)	None	Not specified

LLE: Liquid-Liquid Extraction

Figure 1: Metabolic Pathway of Drostanolone



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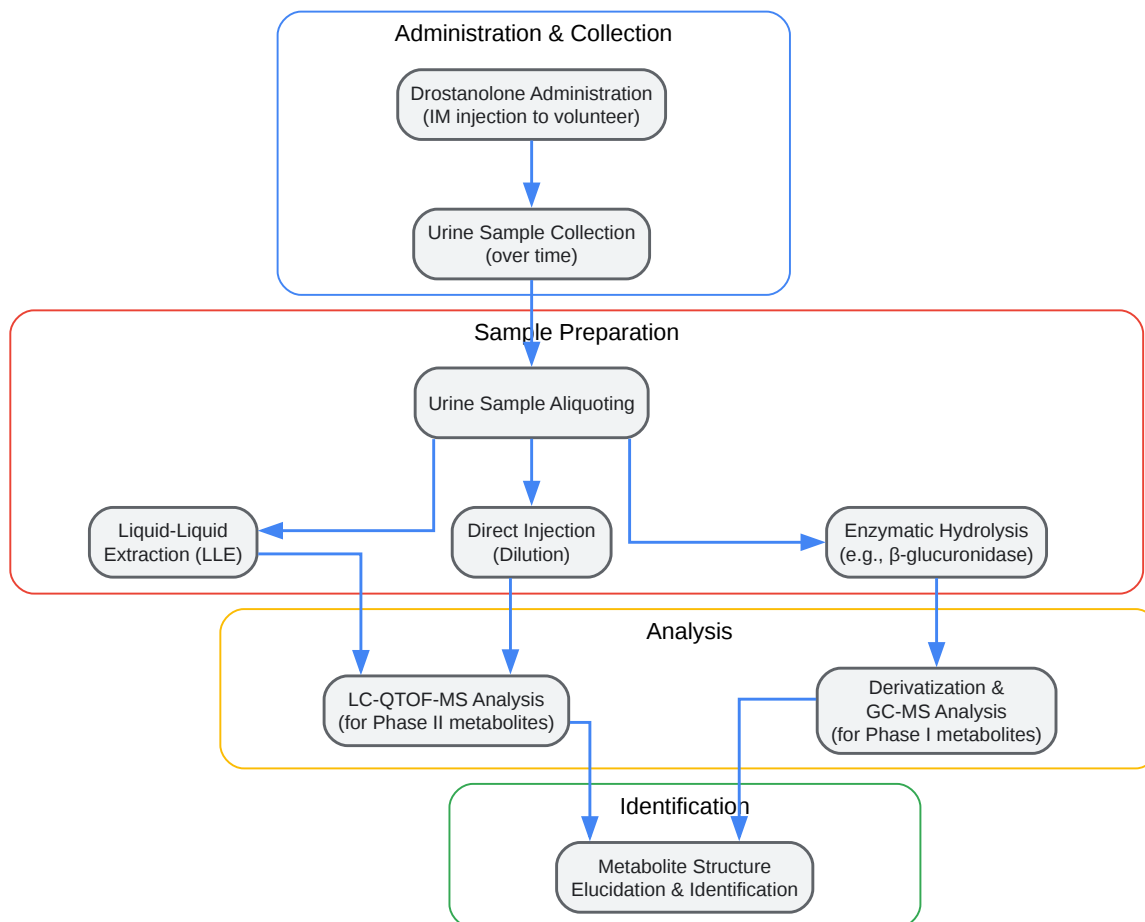
Experimental Protocols for Metabolite Identification

The characterization of **drostanolone** metabolites has been accomplished through human excretion studies coupled with advanced analytical techniques.

- **Volunteer Administration:** Studies typically involve the administration of a single intramuscular injection of **drostanolone** propionate to healthy male volunteers.
- **Urine Collection:** Urine samples are collected at various time points pre- and post-administration. Collection periods can extend for over 30 days to track the excretion of long-term metabolites.

- Direct-Injection: A portion of the urine sample is diluted and directly injected into the analysis system, primarily for the detection of conjugated metabolites.
- Liquid-Liquid Extraction (LLE): This technique is used to extract a broader range of metabolites from the urine matrix, often improving the sensitivity of detection for certain compounds.
- Enzymatic Hydrolysis: To analyze the core steroid structure (aglycone) of conjugated metabolites, urine samples are treated with enzymes.
 - β -glucuronidase (from *E. coli*): Specifically cleaves glucuronide conjugates.
 - β -glucuronidase/arylsulfatase (from *Helix pomatia*): Cleaves both glucuronide and sulfate conjugates.
- Liquid Chromatography Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS): This is a key technique for analyzing urinary metabolic profiles. It allows for the detection of intact Phase II metabolites (sulfates and glucuronides) with high mass accuracy. The analysis is often performed in full scan and targeted MS/MS modes to identify potential metabolites and confirm their structures.
- Gas Chromatography-Mass Spectrometry (GC-MS): Following enzymatic hydrolysis and derivatization (e.g., conversion to trimethylsilyl ethers), GC-MS is used to characterize the structure of Phase I metabolites. This technique provides detailed structural information that can be challenging to obtain for conjugated metabolites directly.

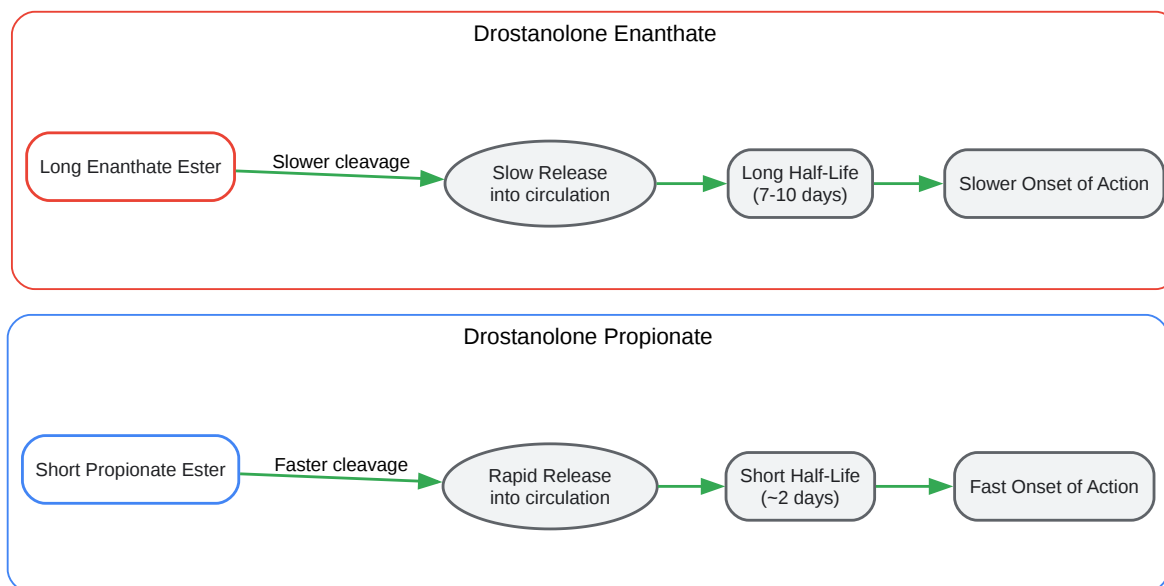
Figure 2: Experimental Workflow for Metabolite Identification



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Figure 3: Pharmacokinetic Profile of Drostanolone Esters



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Figure 3: Pharmacokinetic Profile of **Drostanolone** Esters

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